

The Molecular Target of Galloflavin: An In-depth Technical Guide

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Compound of Interest

Compound Name: Galloflavin

Cat. No.: B1681426

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Executive Summary

Galloflavin is a small molecule inhibitor that has garnered significant interest within the scientific community for its potential as an anti-cancer agent. This technical guide provides a comprehensive overview of the molecular target of **Galloflavin**, its mechanism of action, and the downstream cellular consequences of its activity. Quantitative data are presented to substantiate its inhibitory effects, and detailed experimental protocols are provided for key assays used in its characterization. Furthermore, signaling pathways and experimental workflows are visualized to facilitate a deeper understanding of **Galloflavin**'s biological role.

The Primary Molecular Target: Lactate Dehydrogenase (LDH)

The principal molecular target of **Galloflavin** is Lactate Dehydrogenase (LDH), a critical enzyme in anaerobic glycolysis.^{[1][2][3][4][5][6][7]} **Galloflavin** inhibits both major isoforms of the enzyme, LDH-A and LDH-B.^{[1][8][7]} This inhibition is central to its mechanism of action and its effects on cancer cell metabolism.

Mechanism of Inhibition

Galloflavin acts as a non-competitive inhibitor with respect to both the substrate (pyruvate) and the cofactor (NADH).^{[2][8]} It preferentially binds to the free enzyme, rather than the

enzyme-substrate complex, to exert its inhibitory effect.[\[2\]](#)[\[8\]](#)[\[5\]](#)[\[7\]](#)

Quantitative Inhibition Data

The inhibitory potency of **Galloflavin** against both LDH-A and LDH-B has been quantified through the determination of the inhibition constant (K_i). This value represents the concentration of the inhibitor required to produce half-maximum inhibition.

Isoform	K_i (μM)
LDH-A	5.46 [1] [3] [9] [7]
LDH-B	15.06 - 15.1 [1] [3] [9] [7]

Downstream Cellular Effects of LDH Inhibition by Galloflavin

The inhibition of LDH by **Galloflavin** initiates a cascade of cellular events, primarily stemming from the disruption of glycolysis.

Inhibition of Glycolysis and ATP Production

By blocking the conversion of pyruvate to lactate, **Galloflavin** effectively halts a key step in anaerobic glycolysis.[\[1\]](#)[\[2\]](#)[\[4\]](#) This leads to a reduction in the rate of glycolysis and a subsequent decrease in ATP production, thereby depriving cancer cells of a crucial energy source.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Induction of Apoptosis

The metabolic stress induced by **Galloflavin** triggers programmed cell death, or apoptosis, in cancer cells.[\[2\]](#)[\[8\]](#)[\[5\]](#) This is a key mechanism through which **Galloflavin** exerts its anti-proliferative effects.

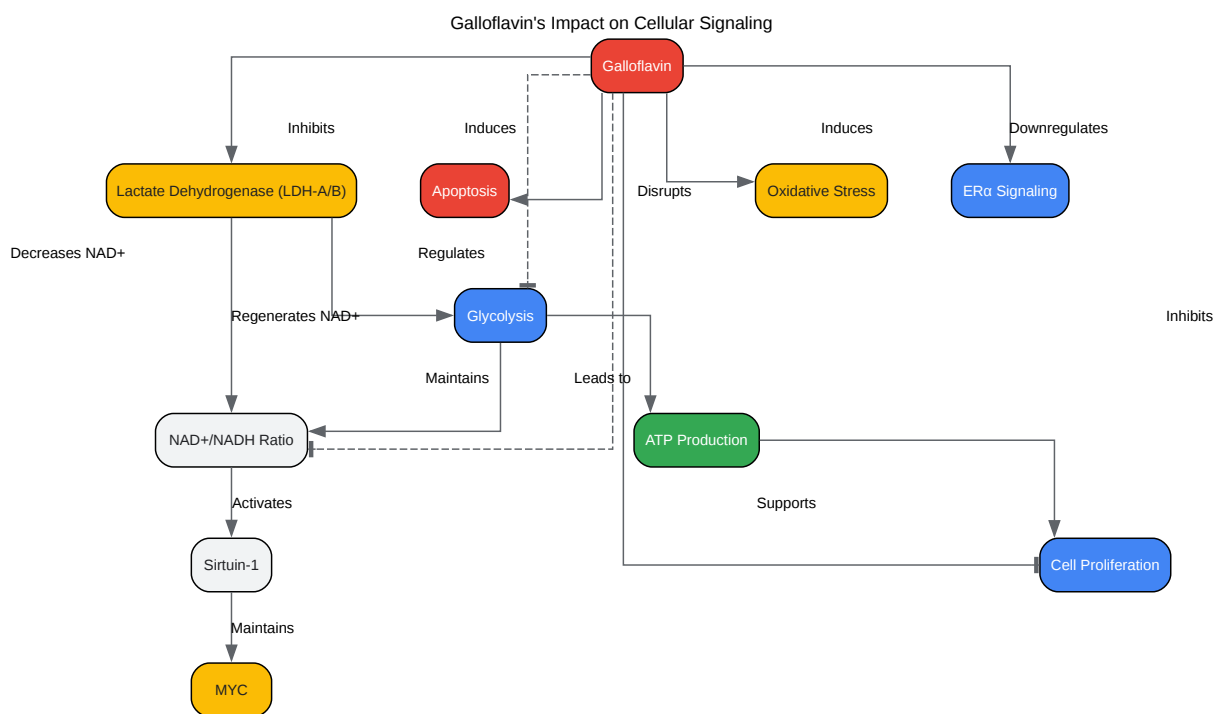
Impact on Signaling Pathways

Galloflavin's influence extends to various signaling pathways that regulate critical cellular processes:

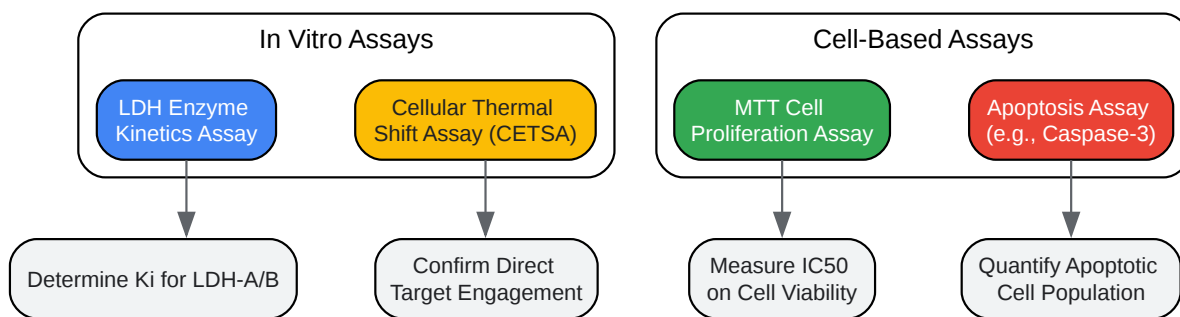
- **Metabolism:** As the primary target is a metabolic enzyme, the most direct impact is on metabolic pathways.
- **Cell Cycle and Proliferation:** By depleting the cell of energy and inducing stress, **Galloflavin** can lead to cell cycle arrest and a reduction in cell proliferation.[\[4\]](#)
- **Cell Stress and Oxidative Stress:** The disruption of normal metabolic processes can lead to an increase in reactive oxygen species (ROS) and induce a state of oxidative stress.[\[10\]](#)
- **ER α -Mediated Signaling:** In certain breast cancer cell lines, **Galloflavin** has been observed to downregulate estrogen receptor-alpha (ER α)-mediated signaling, which is crucial for the survival of these cells.[\[3\]](#)[\[10\]](#)
- **MYC Downregulation:** In Burkitt lymphoma cells, LDH inhibition by **Galloflavin** leads to decreased NAD⁺ levels, which in turn inhibits sirtuin-1 and causes a reduction in MYC protein levels, a key survival signal for these cells.[\[11\]](#)

Visualizing the Molecular Interactions and Pathways

Signaling Pathway of Galloflavin's Action



Workflow for Characterizing Galloflavin's Target



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